

Essential Safety and Operational Guide for 7-Mercapto-4-methylcoumarin

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Compound of Interest

Compound Name: 7-Mercapto-4-methylcoumarin

Cat. No.: B161817

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the proper use and disposal of **7-Mercapto-4-methylcoumarin** (CAS No. 137215-27-1). Adherence to these procedures is critical for personnel safety and environmental protection.

Hazard Identification and Personal Protective Equipment

7-Mercapto-4-methylcoumarin is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is crucial to wear appropriate personal protective equipment (PPE) at all times when handling this compound.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses with side shields. A face shield may also be necessary.[1]	To prevent eye contact which can cause serious irritation.[1][2]
Hand Protection	Protective gloves (e.g., nitrile).[1][3]	To prevent skin contact which can cause irritation.[1][2]
Body Protection	Laboratory coat or other suitable protective clothing.[1][2]	To prevent contamination of personal clothing.[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.[4]	Required if dust formation is likely or when handling outside of a well-ventilated area to prevent respiratory irritation.[1][2]
Foot Protection	Safety shoes.[1]	To provide additional protection in the laboratory environment.[5]

First Aid Measures

Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.[1]

Table 2: First Aid Procedures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[1][6]
Skin Contact	Immediately flush the contaminated skin with soap and water.[6] Remove contaminated clothing and wash it before reuse.[2] If skin irritation persists, get medical advice/attention.[1][2]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][7] Remove contact lenses, if present and easy to do. Continue rinsing and get medical attention.[1]
Ingestion	Do NOT induce vomiting.[1][7] If the person is conscious, rinse their mouth with water.[1] Never give anything by mouth to an unconscious person.[1][7] Get medical advice/attention.[1]

Handling, Storage, and Disposal

Handling:

- Ensure good ventilation of the work station.[1]
- Avoid breathing dust, mist, or spray.[1]
- Avoid contact with skin and eyes.[1]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[1]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][4]
- Keep the container tightly closed when not in use.[1][4]
- Recommended storage temperature is 2 - 8 °C in an explosion-proof refrigerator.[1]
- Store locked up.[1][2]
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[4]

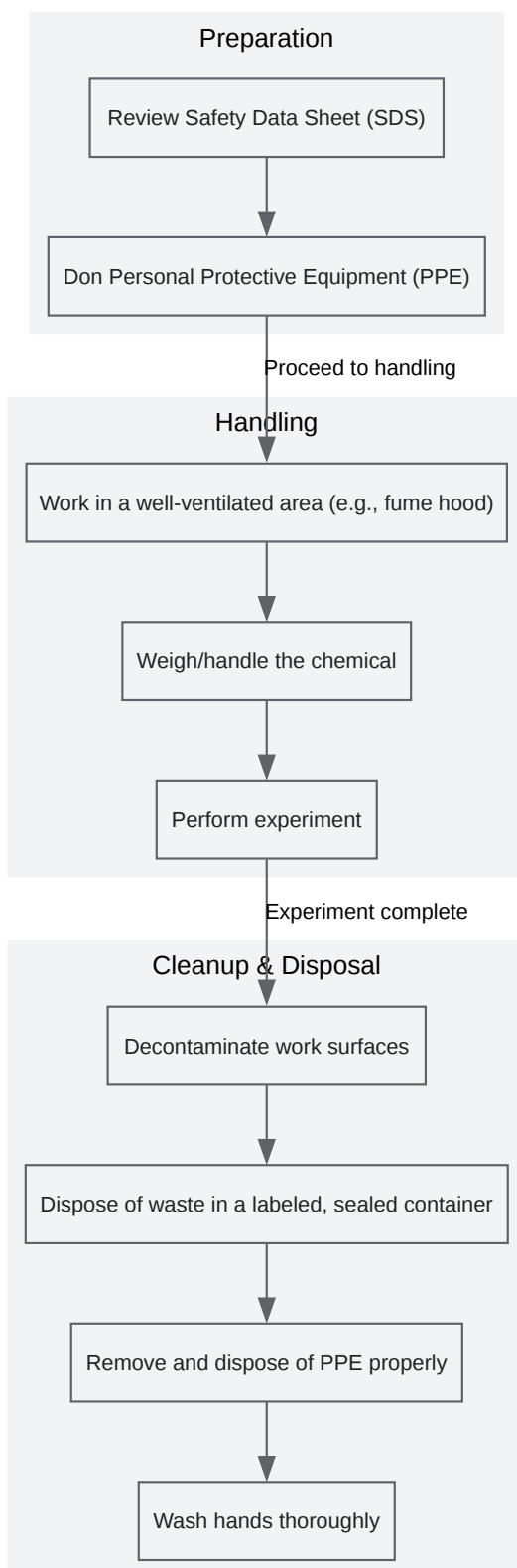
Disposal: The primary method for the disposal of **7-Mercapto-4-methylcoumarin** is through an approved waste disposal plant.[1][8] Do not dispose of this chemical with household garbage or allow it to enter the sewage system.[8]

Accidental Release Measures:

- Evacuate unnecessary personnel.[1]
- Ensure adequate ventilation.[1]
- Avoid generating dust.[2]
- Wear appropriate PPE as outlined in Table 1.
- For minor spills, sweep or shovel the material into a suitable, labeled container for disposal.
[1][2]
- For major spills, clear the area and move upwind.[2] Prevent the spillage from entering drains or waterways.[2]

Experimental Workflow: Safe Handling of 7-Mercapto-4-methylcoumarin

The following diagram outlines the standard operating procedure for safely handling **7-Mercapto-4-methylcoumarin** in a laboratory setting.



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Safe handling workflow for **7-Mercapto-4-methylcoumarin**.

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References

- 1. synquestlabs.com [synquestlabs.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. 7-巯基-4-甲基香豆素 ≥97.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 6. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. benchchem.com [benchchem.com]
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